

Long-term stability of Carazolol stock solutions at -20°C and -80°C

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Compound of Interest

Compound Name: Carazolol

Cat. No.: B1668300

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Carazolol Stock Solution Stability: A Technical Guide

This technical support guide provides detailed information on the long-term stability of **Carazolol** stock solutions stored at -20°C and -80°C. It is intended for researchers, scientists, and drug development professionals to ensure the integrity and reliability of their experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Carazolol** stock solutions?

A1: For long-term storage, it is recommended to store **Carazolol** stock solutions at -80°C. For short-term storage, -20°C is acceptable. To maintain the stability of the compound, it is crucial to protect the stock solutions from light and prevent repeated freeze-thaw cycles by aliquoting the solution into smaller, single-use volumes.^{[1][2]}

Q2: What is the expected shelf-life of **Carazolol** stock solutions at these temperatures?

A2: Based on information from multiple suppliers, **Carazolol** stock solutions are stable for up to one year when stored at -80°C and for approximately one month when stored at -20°C.^{[1][2]} For precise information, always refer to the product-specific datasheet provided by the manufacturer.

Q3: What is the recommended solvent for preparing **Carazolol** stock solutions?

A3: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing **Carazolol** stock solutions.^[1] It is critical to use anhydrous or fresh DMSO, as the presence of water can significantly reduce the solubility of **Carazolol**.

Q4: Are there any signs of degradation I should look for in my **Carazolol** stock solution?

A4: Visual inspection for precipitation or discoloration is a preliminary check. However, the absence of visible changes does not guarantee stability. For sensitive applications, it is advisable to perform analytical validation, such as HPLC, to confirm the concentration and purity of the stock solution, especially after long-term storage.

Q5: How does **Carazolol** exert its biological effects?

A5: **Carazolol** is a non-specific β -adrenergic receptor antagonist and a potent β_3 -adrenoceptor agonist. It binds to β -adrenergic receptors, which are G protein-coupled receptors (GPCRs), and can either block the downstream signaling cascade initiated by endogenous catecholamines (like epinephrine and norepinephrine) at β_1 and β_2 receptors or stimulate it at β_3 receptors.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Precipitate observed in stock solution after thawing.	1. The concentration of Carazolol may be too high for the solvent at lower temperatures. 2. The stock solution may have undergone a freeze-thaw cycle that affected solubility. 3. The solvent (e.g., DMSO) may have absorbed moisture.	1. Gently warm the solution to 37°C and vortex or sonicate to redissolve the precipitate. 2. If the precipitate persists, consider preparing a fresh stock solution at a slightly lower concentration. 3. Always use fresh, anhydrous DMSO for preparing stock solutions.
Inconsistent or unexpected experimental results.	1. Degradation of the Carazolol stock solution due to improper storage or age. 2. Inaccurate concentration of the stock solution.	1. Prepare a fresh stock solution from a new vial of solid Carazolol. 2. If possible, verify the concentration and purity of the stock solution using a validated analytical method like HPLC. 3. Ensure that the final concentration of the solvent (e.g., DMSO) in the experimental medium is not causing cellular toxicity or other off-target effects.
Difficulty dissolving solid Carazolol.	1. Use of a non-optimal solvent. 2. Insufficient mixing or sonication. 3. Poor quality of the solvent.	1. Ensure you are using the recommended solvent, typically high-purity DMSO. 2. Use sonication or gentle warming to aid dissolution. 3. Use a fresh, unopened bottle of anhydrous solvent.

Quantitative Stability Data

While specific quantitative data on the percentage of degradation of **Carazolol** over time at -20°C and -80°C is not extensively available in peer-reviewed literature, the recommended storage durations from suppliers provide a reliable indication of its stability.

Storage Temperature	Recommended Solvent	Maximum Storage Duration
-20°C	DMSO	1 Month
-80°C	DMSO	1 Year

Note: These durations are guidelines. For critical experiments, it is recommended to use freshly prepared solutions or to validate the stability of stored solutions.

Experimental Protocols

Protocol for Preparation of Carazolol Stock Solution (10 mM in DMSO)

- Materials:
 - Carazolol** (solid powder)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes or glass vials
 - Calibrated analytical balance
 - Vortex mixer and sonicator
- Procedure:
 - Allow the vial of solid **Carazolol** to equilibrate to room temperature before opening to prevent condensation.
 - In a chemical fume hood, weigh out the desired amount of **Carazolol**. For a 10 mM stock solution, this would be 2.984 mg per 1 mL of DMSO (Molecular Weight of **Carazolol** = 298.38 g/mol).
 - Add the appropriate volume of anhydrous DMSO to the solid **Carazolol**.

4. Vortex the solution vigorously until the solid is completely dissolved. If necessary, use a sonicator for brief periods to aid dissolution.
5. Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.
6. Label the aliquots clearly with the compound name, concentration, date, and solvent.
7. Store the aliquots at -80°C for long-term storage or at -20°C for short-term use.

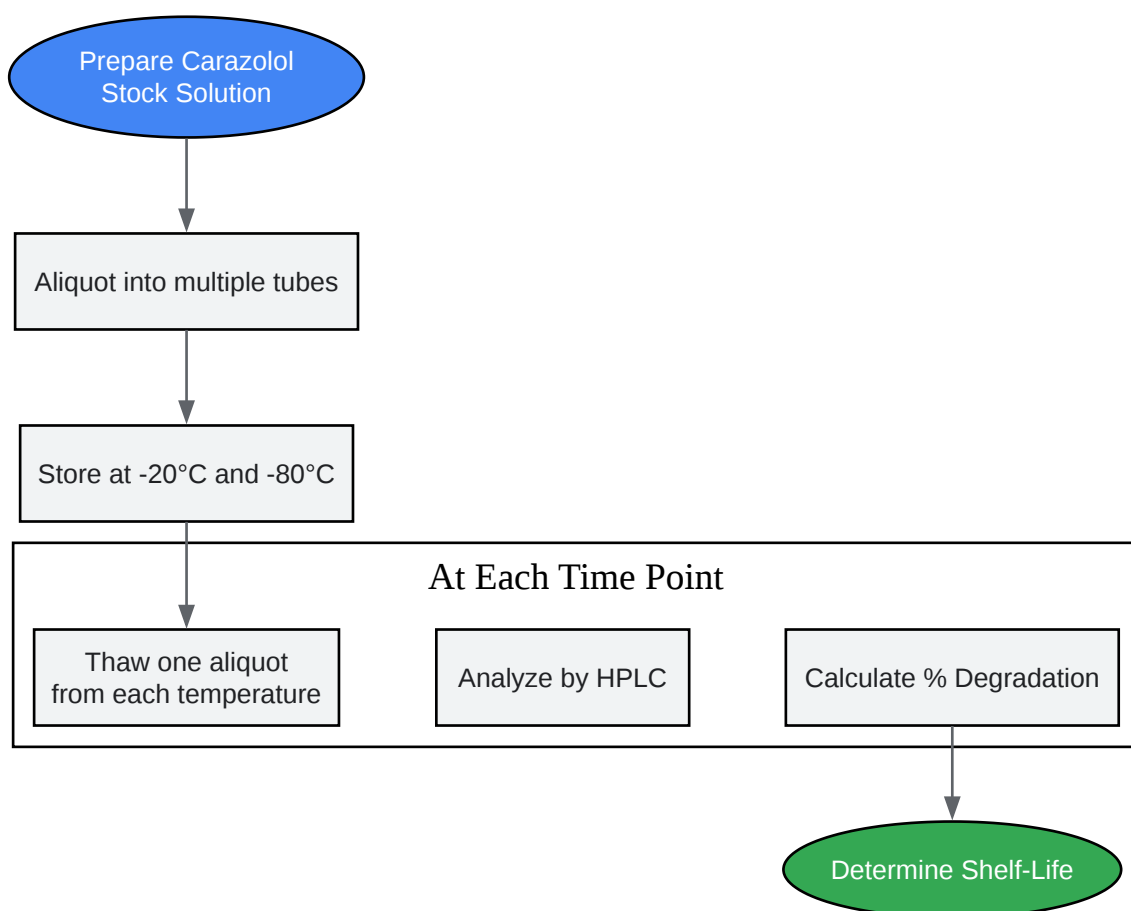
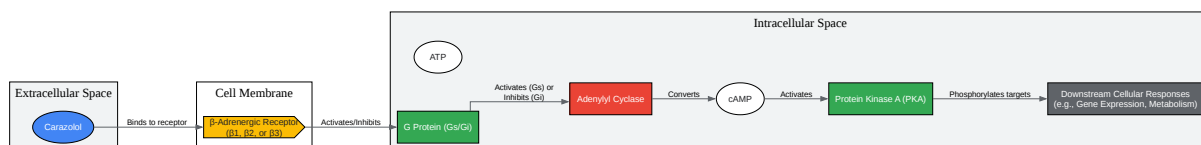
Representative Protocol for Stability Assessment by HPLC

This is a representative protocol based on methods used for similar β -blockers, as a specific validated HPLC method for **Carazolol** stability is not readily available. Method development and validation would be required for GMP-compliant studies.

- Chromatographic Conditions (Example):
 - HPLC System: A standard HPLC system with a UV detector.
 - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
 - Mobile Phase: A mixture of acetonitrile and a phosphate buffer (e.g., pH 3.0), run in an isocratic or gradient mode. The exact ratio should be optimized to achieve good separation of **Carazolol** from any potential degradants.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: Determined by the UV absorbance maximum of **Carazolol** (e.g., around 220-280 nm).
 - Injection Volume: 20 μ L.
 - Column Temperature: 30°C.
- Forced Degradation Study:

- To demonstrate the stability-indicating nature of the method, forced degradation studies should be performed on a sample of the **Carazolol** stock solution. This involves subjecting the solution to harsh conditions to intentionally induce degradation.
- Acid Hydrolysis: 1 M HCl at 60°C for 24 hours.
- Base Hydrolysis: 1 M NaOH at 60°C for 24 hours.
- Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
- Thermal Degradation: 60°C for 48 hours.
- Photolytic Degradation: Exposure to UV light (e.g., 254 nm) for 24 hours.
- After exposure, the samples are neutralized (if necessary) and diluted to an appropriate concentration for HPLC analysis. The chromatograms are then examined for the appearance of new peaks corresponding to degradation products and a decrease in the peak area of the parent **Carazolol** peak.
- Long-Term Stability Study:
 1. Prepare a batch of **Carazolol** stock solution and divide it into multiple aliquots.
 2. Store one set of aliquots at -20°C and another set at -80°C.
 3. At specified time points (e.g., 0, 1, 3, 6, 9, and 12 months for -80°C; 0, 1, 2, and 4 weeks for -20°C), remove an aliquot from each storage condition.
 4. Allow the aliquot to thaw completely at room temperature.
 5. Dilute the sample to a suitable concentration and analyze by the validated HPLC method.
 6. Calculate the percentage of **Carazolol** remaining relative to the initial (time 0) concentration.

Visualizations



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References

- 1. selleckchem.com [selleckchem.com]
- 2. Carazolol | Adrenergic Receptor | TargetMol [targetmol.com]
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